

An In-depth Technical Guide to N-cyclohexyl-4-ethoxybenzamide

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Compound of Interest

Compound Name: *N-cyclohexyl-4-ethoxybenzamide*

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Foreword

This technical guide provides a comprehensive overview of **N-cyclohexyl-4-ethoxybenzamide**, a specialized chemical compound of interest in organic synthesis and medicinal chemistry. As a Senior Application Scientist, this document is structured to deliver not just procedural steps but also the underlying scientific rationale, fostering a deeper understanding of the compound's characteristics and potential. Given its status as a rare chemical, some data herein is derived from predictive models and analysis of structurally related compounds, a necessary approach in the exploration of novel chemical entities. All such instances are clearly indicated to maintain the highest degree of scientific integrity.

Compound Identification and Overview

N-cyclohexyl-4-ethoxybenzamide is a secondary amide featuring a cyclohexyl group attached to the nitrogen of a 4-ethoxybenzamide moiety. Its chemical structure suggests a molecule with moderate lipophilicity, conferred by the cyclohexyl and ethoxybenzene groups, and hydrogen bonding capabilities through the amide linkage. While a dedicated PubChem

Compound ID (CID) for this specific molecule is not currently available, its existence is confirmed by its CAS registry number.

Key Identifiers:

- Chemical Name: **N-cyclohexyl-4-ethoxybenzamide**
- CAS Number: 329059-61-2[1]
- Molecular Formula: $C_{15}H_{21}NO_2$
- Molecular Weight: 247.34 g/mol [1]

Physicochemical Properties

Due to the limited availability of direct experimental data for **N-cyclohexyl-4-ethoxybenzamide**, the following table presents a combination of data from its precursors, 4-ethoxybenzoic acid and cyclohexylamine, alongside predicted values for the final compound. Such predictions are invaluable for anticipating its behavior in various experimental settings.[2]
[3]

Property	4-Ethoxybenzoic Acid (Precursor)	Cyclohexylamine (Precursor)	N-cyclohexyl-4-ethoxybenzamide (Predicted/Inferred)
PubChem CID	12093	7965	Not available
Molecular Weight (g/mol)	166.17	99.17	247.34
Melting Point (°C)	197-199	-17.7	Solid at room temperature, likely with a defined melting point
Boiling Point (°C)	Decomposes	134.5	High, likely > 300
Solubility	Slightly soluble in water	Miscible in water	Low solubility in water; soluble in organic solvents like ethanol, acetone
Appearance	White to light yellow crystal powder	Colorless to yellow liquid	Likely a white to off-white solid

Synthesis Protocol: Amidation of 4-Ethoxybenzoic Acid

The most direct and common method for the synthesis of **N-cyclohexyl-4-ethoxybenzamide** is the amidation of 4-ethoxybenzoic acid with cyclohexylamine. This reaction typically requires the activation of the carboxylic acid to facilitate the nucleophilic attack by the amine.

Rationale for Reagent Selection

- 4-Ethoxybenzoic Acid: The carboxylic acid precursor providing the ethoxybenzoyl moiety.
- Cyclohexylamine: The primary amine that introduces the N-cyclohexyl group.
- Thionyl Chloride (SOCl₂): A common and effective activating agent that converts the carboxylic acid to a more reactive acyl chloride intermediate. This is often preferred for its

clean reaction, with byproducts (SO_2 and HCl) being gaseous.

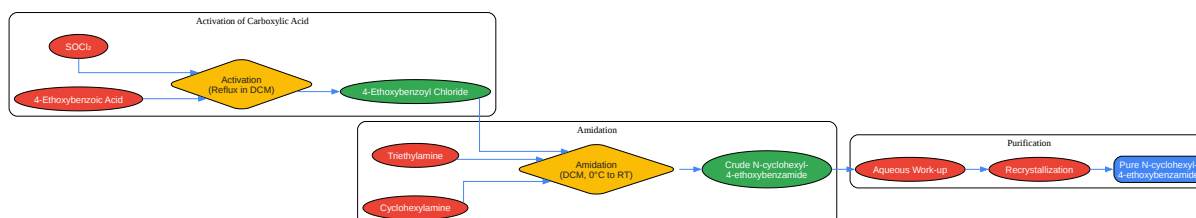
- Triethylamine (TEA) or Pyridine: A non-nucleophilic base used to neutralize the HCl generated during the reaction, preventing the protonation of the cyclohexylamine and driving the reaction to completion.
- Anhydrous Dichloromethane (DCM): A suitable inert solvent for this reaction.

Step-by-Step Experimental Procedure

- Activation of 4-Ethoxybenzoic Acid:
 - In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), suspend 4-ethoxybenzoic acid (1 equivalent) in anhydrous dichloromethane (DCM).
 - Slowly add thionyl chloride (1.1 equivalents) to the suspension at $0\text{ }^{\circ}\text{C}$ (ice bath).
 - Allow the reaction mixture to warm to room temperature and then gently reflux for 1-2 hours, or until the evolution of gas ceases and the solution becomes clear. This indicates the formation of 4-ethoxybenzoyl chloride.
 - Remove the excess thionyl chloride and DCM under reduced pressure.
- Amidation Reaction:
 - Dissolve the resulting crude 4-ethoxybenzoyl chloride in fresh anhydrous DCM.
 - In a separate flask, dissolve cyclohexylamine (1 equivalent) and triethylamine (1.2 equivalents) in anhydrous DCM.
 - Slowly add the solution of cyclohexylamine and triethylamine to the 4-ethoxybenzoyl chloride solution at $0\text{ }^{\circ}\text{C}$.
 - Allow the reaction to stir at room temperature for 8-12 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up and Purification:

- Upon completion, wash the reaction mixture sequentially with dilute hydrochloric acid (to remove excess amine and triethylamine hydrochloride), saturated sodium bicarbonate solution (to remove any unreacted acid), and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **N-cyclohexyl-4-ethoxybenzamide**.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield the final product as a solid.

Synthesis Workflow Diagram



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Caption: Synthetic pathway for **N-cyclohexyl-4-ethoxybenzamide**.

Potential Applications and Biological Activity

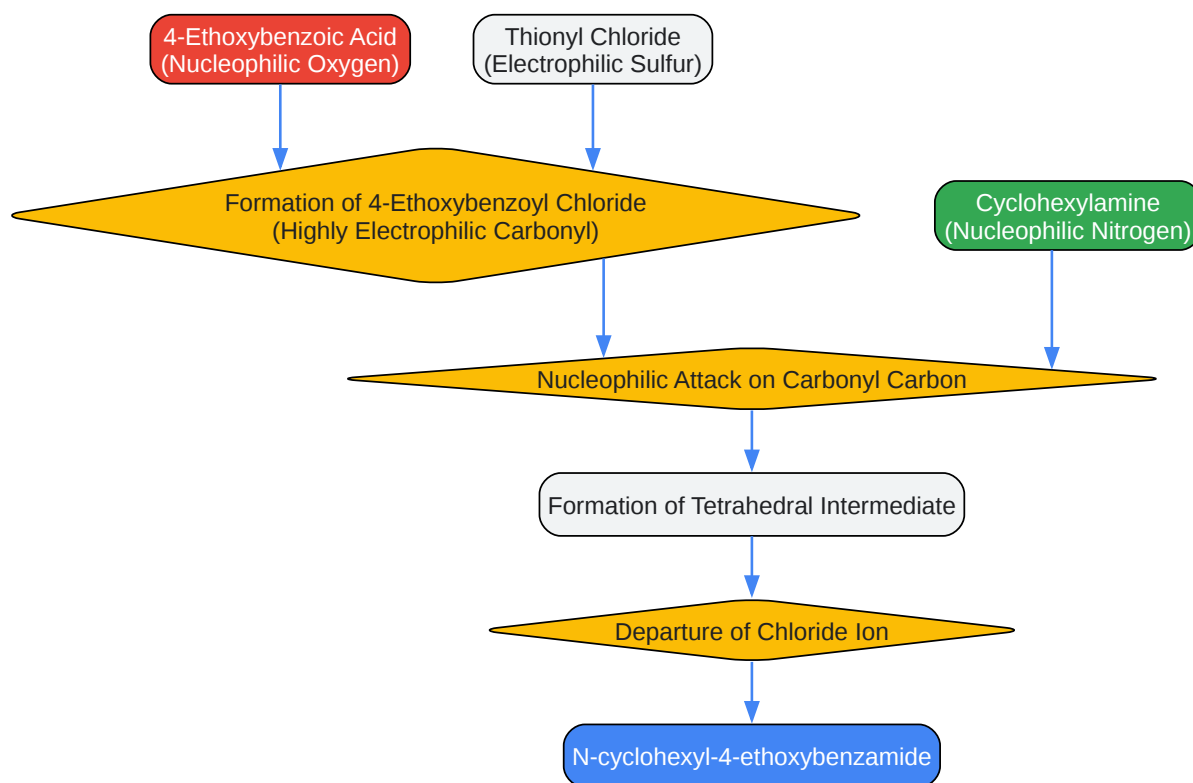
While specific studies on **N-cyclohexyl-4-ethoxybenzamide** are limited, the broader class of N-cyclohexylbenzamides has been investigated for various biological activities.

- **Antimicrobial Properties:** Some N-cyclohexylbenzamide derivatives have shown efficacy against certain bacteria, such as *Salmonella enterica* and *Helicobacter pylori*.^[4] It is plausible that **N-cyclohexyl-4-ethoxybenzamide** could exhibit similar antimicrobial properties, warranting further investigation.
- **Gastrointestinal Motility:** Certain N-cyclohexyl benzamides are known to stimulate motility of the digestive tract.^[5] This suggests a potential application in the treatment of gastrointestinal disorders characterized by reduced motility.
- **Agrochemicals and Pharmaceuticals:** Cyclohexylamine, a precursor, is widely used in the synthesis of various industrial chemicals, including rubber antioxidants, vulcanization accelerators, and dye intermediates.^[6] The benzamide functional group is a common scaffold in many pharmaceutical agents.

The biological activity of this compound would likely be influenced by the interplay between the lipophilic cyclohexyl and ethoxy groups, which would affect its ability to cross cell membranes, and the hydrogen bonding capacity of the amide linkage, which could facilitate interactions with biological targets.

Logical Relationships and Mechanistic Insights

The synthesis of **N-cyclohexyl-4-ethoxybenzamide** is a classic example of nucleophilic acyl substitution. The diagram below illustrates the logical flow of the key mechanistic steps.



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Caption: Key mechanistic steps in the amidation reaction.

Safety and Handling

As with any chemical compound, proper safety precautions should be observed when handling **N-cyclohexyl-4-ethoxybenzamide** and its precursors.

- 4-Ethoxybenzoic Acid: May cause skin and eye irritation.

- Cyclohexylamine: Corrosive and flammable. May cause burns upon skin contact and is irritating to the eyes and respiratory system.
- Thionyl Chloride: Highly corrosive and reacts violently with water. Should be handled in a fume hood with appropriate personal protective equipment (PPE).

It is recommended to consult the Safety Data Sheets (SDS) for each reagent before commencing any experimental work.

Conclusion

N-cyclohexyl-4-ethoxybenzamide represents an interesting, albeit understudied, chemical entity with potential for further exploration in various scientific domains. This guide provides a foundational understanding of its synthesis, predicted properties, and potential areas of application. It is our hope that this document will serve as a valuable resource for researchers and professionals in their endeavors to innovate and discover.

References

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